

Dicrotophos: A Physicochemical and Mechanistic Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicrotophos*

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An In-depth Technical Guide for Researchers and Scientists

Introduction

Dicrotophos is a potent organophosphate insecticide and acaricide known for its systemic and contact activity against a broad spectrum of agricultural pests.^{[1][2][3]} A comprehensive understanding of its physicochemical properties is paramount for professionals in environmental science, toxicology, and drug development to predict its environmental fate, bioavailability, and toxicological profile. This technical guide provides a detailed summary of the core physicochemical characteristics of **Dicrotophos**, outlines the standardized experimental protocols for their determination, and visually elucidates its primary mechanism of action through signaling pathway diagrams.

Physicochemical Properties of Dicrotophos

The following tables summarize the key physicochemical properties of **Dicrotophos**, compiled from various scientific and regulatory sources. These parameters are crucial for modeling its behavior in biological and environmental systems.

Table 1: General and Physical Properties of **Dicrotophos**

Property	Value	Source(s)
Chemical Formula	C ₈ H ₁₆ NO ₅ P	[2][3]
Molecular Weight	237.19 g/mol	[2][3]
Appearance	Yellow to brown liquid	[2]
Odor	Mild ester-like	[2]
Density	1.22 g/mL	[3]
Melting Point	< 25 °C	
Boiling Point	400 °C (752 °F; 673 K)	[3]

Table 2: Solubility and Partitioning Behavior of **Dicrotophos**

Property	Value	Source(s)
Water Solubility	Miscible	[3]
Octanol-Water Partition Coefficient (log P)	-0.5	[1]

Table 3: Volatility and Stability of **Dicrotophos**

Property	Value	Source(s)
Vapor Pressure	0.0001 mmHg	[3]
Stability	Decomposes at elevated temperatures.	[4]

Experimental Protocols for Physicochemical Property Determination

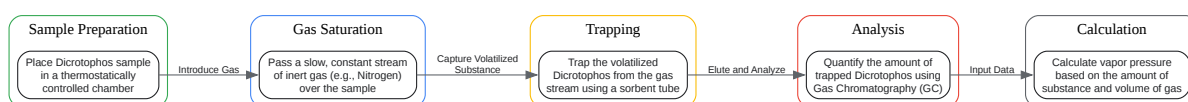
The determination of the physicochemical properties of chemical substances like **Dicrotophos** is standardized by internationally recognized guidelines, primarily those developed by the

Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability across different laboratories.

Determination of Vapor Pressure (OECD Guideline 104)

The vapor pressure of a substance is a measure of its volatility. OECD Guideline 104 describes several methods applicable to different vapor pressure ranges.[3][5][6][7][8] For a substance with a low vapor pressure like **Dicrotophos**, the Gas Saturation Method or a Static Method is often employed.

Experimental Workflow: Gas Saturation Method



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Experimental workflow for vapor pressure determination.

Methodology:

- **Sample Preparation:** A known quantity of **Dicrotophos** is placed in a temperature-controlled cell.
- **Saturation:** A stream of inert gas (e.g., nitrogen) is passed over the sample at a low, constant flow rate to become saturated with the vapor of the substance.
- **Trapping:** The gas stream is then passed through a trapping system (e.g., a sorbent tube) that quantitatively captures the **Dicrotophos** vapor.
- **Analysis:** The amount of trapped **Dicrotophos** is determined using a sensitive analytical technique such as Gas Chromatography (GC).

- Calculation: The vapor pressure is calculated from the mass of the substance transported by a known volume of gas. The experiment is repeated at several temperatures to establish the vapor pressure curve.[\[5\]](#)[\[7\]](#)

Determination of Water Solubility (OECD Guideline 105)

Water solubility is a critical parameter influencing the environmental transport and bioavailability of a substance. For substances that are miscible with water, a qualitative assessment is often sufficient. However, for quantitative determination, the Flask Method described in OECD Guideline 105 is suitable.[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and to determine the appropriate analytical method.
- Equilibration: An excess amount of **Dicrotophos** is added to a flask containing purified water. The flask is then agitated at a constant temperature (typically 20 °C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- Phase Separation: The mixture is centrifuged or filtered to separate the undissolved substance from the aqueous solution.
- Analysis: The concentration of **Dicrotophos** in the clear aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Replicates: The determination is performed in at least triplicate.

Determination of Octanol-Water Partition Coefficient (log P) (OECD Guideline 107)

The octanol-water partition coefficient (K_{ow} or P) is a measure of a chemical's lipophilicity and is a key parameter in assessing its potential for bioaccumulation. The Shake Flask Method is a widely used technique for its determination.[\[1\]](#)[\[2\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

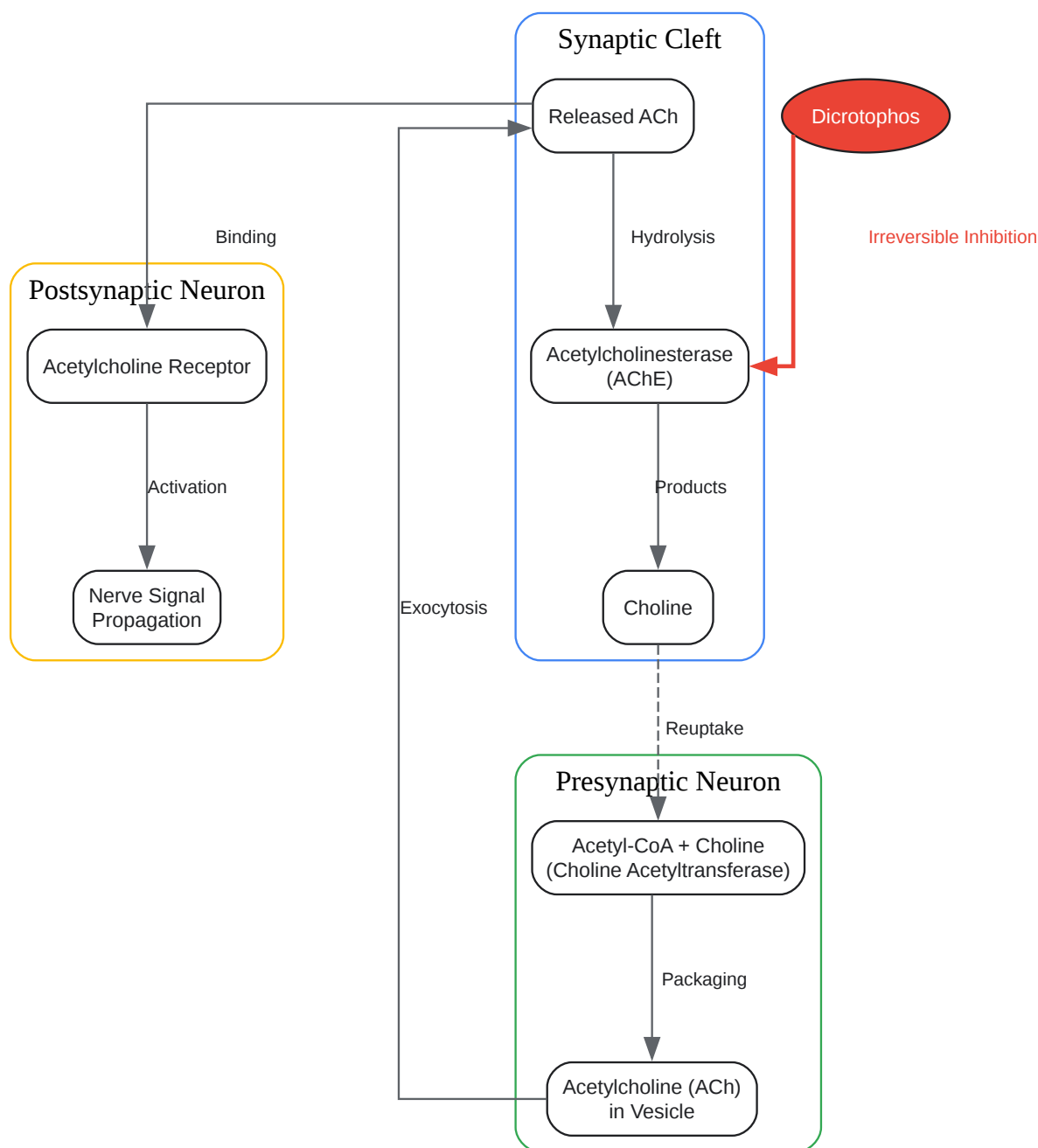
Methodology:

- Preparation of Solvents: n-octanol and water are mutually saturated before the experiment.
- Test Substance Addition: A small amount of **Dicrotophos** is dissolved in either water or n-octanol.
- Partitioning: The solution is then mixed with the other solvent in a separation funnel. The funnel is shaken vigorously to allow for the partitioning of the substance between the two phases until equilibrium is reached.
- Phase Separation: The two phases are separated by allowing them to stand or by centrifugation.
- Analysis: The concentration of **Dicrotophos** in both the n-octanol and water phases is determined using an appropriate analytical technique.
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of the substance in the n-octanol phase to its concentration in the aqueous phase. The logarithm of P (log P) is then reported.

Mechanism of Action: Acetylcholinesterase Inhibition

Dicrotophos, like other organophosphate insecticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[1][2] AChE is crucial for the proper functioning of the nervous system, where it is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid, thus terminating the nerve signal.

The following diagram illustrates the normal functioning of a cholinergic synapse and the disruption caused by **Dicrotophos**.



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Mechanism of Acetylcholinesterase Inhibition by **Dicrotophos**.

Signaling Pathway Description:

- **Acetylcholine Synthesis and Release:** In the presynaptic neuron, acetylcholine (ACh) is synthesized from choline and acetyl-CoA by the enzyme choline acetyltransferase. It is then packaged into synaptic vesicles. Upon the arrival of a nerve impulse, these vesicles fuse with the presynaptic membrane and release ACh into the synaptic cleft.
- **Signal Transduction:** The released ACh diffuses across the synaptic cleft and binds to acetylcholine receptors on the postsynaptic neuron, leading to the propagation of the nerve signal.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Signal Termination (Normal Function):** To terminate the signal, the enzyme acetylcholinesterase (AChE), located in the synaptic cleft, rapidly hydrolyzes ACh into inactive choline and acetate. The choline is then taken back up into the presynaptic neuron to be recycled.[\[16\]](#)[\[18\]](#)[\[21\]](#)
- **Inhibition by *Dicrotophos*:** *Dicrotophos* acts as an irreversible inhibitor of AChE. It phosphorylates the serine hydroxyl group in the active site of the enzyme, rendering it non-functional.[\[21\]](#)[\[22\]](#)[\[23\]](#)
- **Consequence of Inhibition:** With AChE inhibited, acetylcholine accumulates in the synaptic cleft, leading to continuous stimulation of the acetylcholine receptors. This results in hyperactivity of the nervous system, paralysis, and ultimately, the death of the insect.

Conclusion

This technical guide has provided a detailed examination of the physicochemical properties of the pesticide **Dicrotophos**, offering quantitative data in a structured format for ease of reference. The standardized OECD protocols for determining vapor pressure, water solubility, and the octanol-water partition coefficient have been outlined to ensure the reproducibility of these critical parameters. Furthermore, the mechanism of action of **Dicrotophos** as an acetylcholinesterase inhibitor has been visually represented, clarifying its mode of toxicity at the molecular level. This comprehensive overview serves as a valuable resource for researchers and professionals engaged in the study and management of this and similar chemical compounds.

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